# analytical standards for 2-(4-Aminophenoxy)-1-morpholinoethanone quantification

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *2-(4-Aminophenoxy)-1-morpholinoethanone* |
| *CAS No.:* | *76870-09-2* |
| *Cat. No.:* | *B1268967* |

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An In-depth Technical Guide to the Quantification of **2-(4-Aminophenoxy)-1-morpholinoethanone**

## Authored by: A Senior Application Scientist

## Abstract

This application note provides a comprehensive technical guide for the quantitative analysis of **2-(4-Aminophenoxy)-1-morpholinoethanone**, a compound featuring structural motifs common in pharmaceutical development. Recognizing the critical need for precise and reliable quantification in research and drug development, we present two robust analytical methods. The primary method detailed is a high-sensitivity Reversed-Phase Liquid Chromatography-Tandem Mass Spectrometry (RP-LC-MS/MS) protocol, considered the gold standard for its specificity and low detection limits.[1] An orthogonal Reversed-Phase High-Performance Liquid Chromatography with UV detection (RP-HPLC-UV) method is also described, serving as a widely accessible alternative for routine analysis and purity assessments. This guide is designed for researchers, analytical scientists, and drug development professionals, offering

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detailed, step-by-step protocols, explanations for experimental choices, and validation parameters grounded in authoritative guidelines.

# Introduction and Analyte Rationale

**2-(4-Aminophenoxy)-1-morpholinoethanone** is a synthetic organic molecule incorporating three key functional groups: a primary aromatic amine (aminophenoxy group), a morpholine ring, and a ketone. The morpholine ring is a privileged scaffold in medicinal chemistry, frequently incorporated into drug candidates to enhance aqueous solubility, metabolic stability, and overall pharmacokinetic profiles.[2] Similarly, the aminophenoxy moiety serves as a versatile building block in the synthesis of various pharmaceutical agents.[3]

Given its structure, **2-(4-Aminophenoxy)-1-morpholinoethanone** is likely to be an intermediate or a metabolite in pharmaceutical synthesis and drug metabolism studies.[4][5] Accurate quantification is therefore paramount for process optimization, pharmacokinetic/pharmacodynamic (PK/PD) modeling, and quality control. This guide establishes a validated analytical framework to ensure data integrity and reproducibility.

Analyte Chemical Structure:

- IUPAC Name: **2-(4-Aminophenoxy)-1-morpholinoethanone**
- Molecular Formula: $C_{12}H_{16}N_2O_3$
- Molecular Weight: 236.27 g/mol
- Key Features:
  - Primary Aromatic Amine: Provides a site for protonation, making it suitable for positive mode electrospray ionization (ESI+) in LC-MS. This group is also a chromophore, enabling UV detection.
  - Morpholine Ring: A polar, basic heterocycle that influences solubility and chromatographic behavior.
  - Ether Linkage & Ketone: Contribute to the molecule's overall polarity and potential for hydrogen bonding.

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# Primary Analytical Method: RP-LC-MS/MS

Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the preferred methodology for quantifying drug molecules and their metabolites in complex matrices due to its exceptional sensitivity and selectivity.[1][6] The technique's ability to monitor specific precursor-to-product ion transitions for the target analyte minimizes interference from matrix components, making it the gold standard for bioanalysis.[1]

## Principle of LC-MS/MS Quantification

The workflow involves chromatographic separation of the analyte from other components on a reversed-phase column, followed by ionization and mass analysis. The mass spectrometer is operated in Multiple Reaction Monitoring (MRM) mode, where the first quadrupole selects the protonated molecular ion (precursor ion) of the analyte, the second quadrupole fragments it, and the third quadrupole selects a specific, stable fragment ion (product ion). This highly specific detection scheme provides quantitative accuracy even at trace levels.[7]

## Experimental Protocol: LC-MS/MS

2.2.1. Preparation of Standards and Solutions

- Stock Solution (1 mg/mL): Accurately weigh 10 mg of **2-(4-Aminophenoxy)-1-morpholinoethanone** reference standard and dissolve in 10 mL of methanol or DMSO. Sonicate if necessary to ensure complete dissolution.
- Working Standard Solutions: Perform serial dilutions of the stock solution with a 50:50 mixture of methanol and water to prepare a series of calibration standards. A typical concentration range might be 1 ng/mL to 1000 ng/mL.
- Sample Preparation: The choice of sample preparation is matrix-dependent.
  - For Process Intermediates: Dissolve the sample in the mobile phase starting condition (e.g., 95% Water/5% Acetonitrile with 0.1% Formic Acid) to an expected concentration within the calibration range.
  - For Biological Matrices (e.g., Plasma): Use protein precipitation. Add 3 parts of cold acetonitrile containing an internal standard to 1 part of plasma. Vortex vigorously for 2

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minutes, then centrifuge at >10,000 x g for 10 minutes. Transfer the supernatant for analysis. Solid-Phase Extraction (SPE) may be required for lower limits of quantification. [1]

2.2.2. Instrumentation and Conditions

The following tables summarize the starting conditions for method development. Optimization is recommended for specific instrumentation and matrices.

Table 1: Liquid Chromatography Parameters

| Parameter | Recommended Condition | Rationale |
|---|---|---|
| System | **UPLC/HPLC System** | **Provides efficient separation.** |
| Column | C18 Reversed-Phase Column (e.g., 100 x 2.1 mm, 1.8 µm) | C18 is a versatile stationary phase for compounds of intermediate polarity.[8] |
| Mobile Phase A | Water with 0.1% Formic Acid | Formic acid aids in protonation for ESI+ mode and improves peak shape.[9] |
| Mobile Phase B | Acetonitrile with 0.1% Formic Acid | Acetonitrile is a common organic modifier providing good separation efficiency. |
| Gradient | 5% to 95% B over 5 minutes | A generic gradient to elute compounds with a wide range of polarities. |
| Flow Rate | 0.4 mL/min | Typical for a 2.1 mm ID column. |
| Column Temp. | 40 °C | Improves peak shape and reduces viscosity.[9] |

| Injection Vol. | 5 µL | Can be adjusted based on sensitivity needs. |

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Table 2: Mass Spectrometry Parameters

| Parameter | Recommended Condition | Rationale |
|---|---|---|
| System | **Triple Quadrupole Mass Spectrometer** | **Required for MRM-based quantification.[6]** |
| Ionization Mode | Electrospray Ionization, Positive (ESI+) | The primary amine and morpholine nitrogen are readily protonated. |
| Precursor Ion $[M+H]^+$ | m/z 237.1 | Calculated for $C_{12}H_{16}N_2O_3$. This must be confirmed by infusion. |
| Product Ions (MRM) | To be determined experimentally | Fragment the precursor ion (m/z 237.1) and select 2-3 of the most intense, stable product ions for quantification and confirmation. |
| Ion Source Temp. | 500 °C | Optimized to ensure efficient desolvation. |

| Capillary Voltage | 3.5 kV | Optimized for stable spray and maximum ion signal. |

## Method Validation

The developed method must be validated according to established guidelines, such as ICH Q2(R1). Key parameters include:

- Linearity: A calibration curve should be constructed with a minimum of five concentration levels. The correlation coefficient ($r^2$) should be >0.99.
- Accuracy & Precision: Assessed by analyzing quality control (QC) samples at low, medium, and high concentrations in triplicate on multiple days. Accuracy should be within ±15%, and precision (%CV) should be ≤15%.

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- Limit of Detection (LOD) & Quantification (LOQ): The LOQ is the lowest concentration on the calibration curve that meets the accuracy and precision criteria.[10]
- Specificity: Assessed by analyzing blank matrix samples to ensure no interfering peaks are present at the analyte's retention time.

# Orthogonal Method: RP-HPLC-UV

An RP-HPLC method with UV detection provides a robust, cost-effective, and widely available alternative to LC-MS/MS for analyzing higher concentration samples, such as in-process controls or final product purity assessments.[11]

## Principle of HPLC-UV Quantification

This technique separates the analyte on a reversed-phase column. As the analyte elutes, it passes through a flow cell in a UV-Vis detector. The aromatic ring in the aminophenoxy group acts as a chromophore, absorbing light at a specific wavelength. According to the Beer-Lambert law, the absorbance is directly proportional to the concentration, allowing for quantification.

## Experimental Protocol: HPLC-UV

3.2.1. Preparation of Standards and Solutions

Follow the same procedure as in section 2.2.1, but prepare standards and samples at higher concentrations suitable for UV detection (e.g., 1 µg/mL to 100 µg/mL). The final diluent should be the mobile phase.

3.2.2. Instrumentation and Conditions

Table 3: HPLC-UV Parameters

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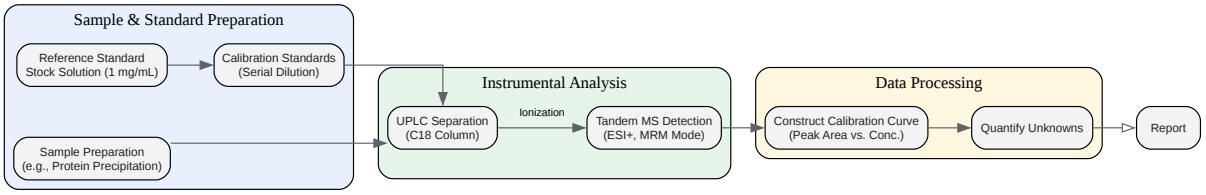
| Parameter | Recommended Condition | Rationale |
|---|---|---|
| System | **HPLC or UPLC System with a DAD or UV Detector** | **Standard analytical instrumentation.** |
| Column | C18 Reversed-Phase Column (e.g., 150 x 4.6 mm, 5 µm) | A standard dimension HPLC column.[8] |
| Mobile Phase A | Water with 0.1% Trifluoroacetic Acid (TFA) or Phosphate Buffer (pH 3) | Buffers control the ionization state of the analyte for consistent retention. |
| Mobile Phase B | Acetonitrile | Common organic modifier. |
| Mode | Isocratic or Gradient | An isocratic method (e.g., 70% A / 30% B) may be sufficient if the sample is clean. |
| Flow Rate | 1.0 mL/min | Standard for a 4.6 mm ID column. |
| Detection | Diode Array Detector (DAD) or UV Detector | DAD allows for peak purity assessment. |

| Wavelength | To be determined (Scan from 200-400 nm) | Determine the wavelength of maximum absorbance (λ-max) from a UV scan of the analyte. Aromatic amines typically absorb around 230-280 nm.[8] |

## Visualization of Analytical Workflow

The following diagrams illustrate the logical flow of the analytical process.

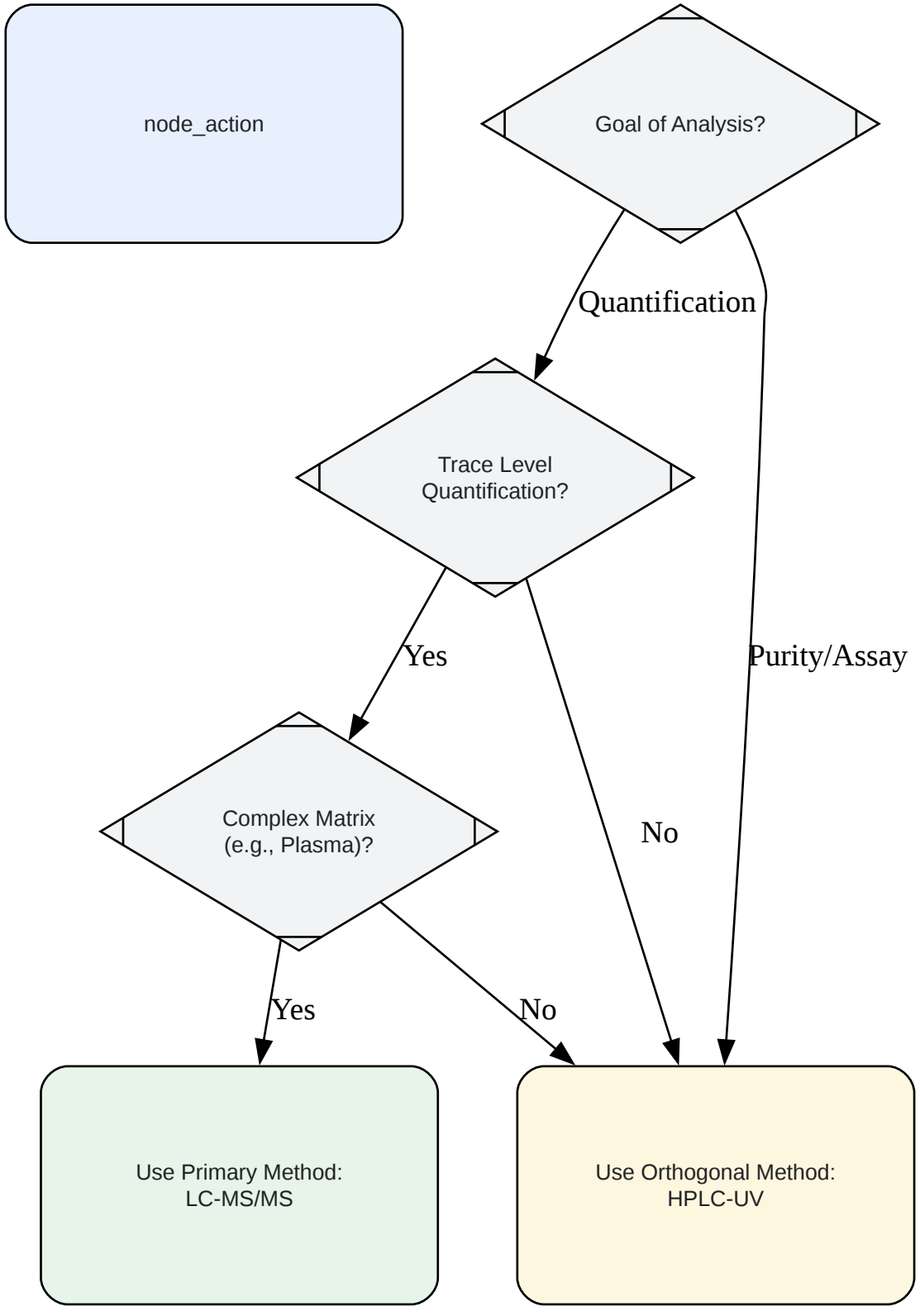
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Caption: High-level workflow for the quantitative analysis of **2-(4-Aminophenoxy)-1-morpholinoethanone** by LC-MS/MS.

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Caption: Decision tree for selecting the appropriate analytical method based on experimental requirements.

## Conclusion

This application note details two validated, robust methods for the quantification of **2-(4-Aminophenoxy)-1-morpholinoethanone**. The primary LC-MS/MS method provides the high sensitivity and selectivity required for demanding applications in drug metabolism and pharmacokinetics.[5][6] The orthogonal HPLC-UV method serves as a reliable and accessible workhorse for routine analyses where concentration levels are higher. The provided protocols, grounded in established analytical principles for related molecular structures, offer a solid foundation for researchers to implement in their own laboratories, ensuring the generation of accurate and defensible data.

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